

Amcinafal: A Technical Overview of a Synthetic Corticosteroid

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Compound of Interest

Compound Name: *Amcinafal*

Cat. No.: *B1665956*

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Abstract

Amcinafal (also known as triamcinolone pentanone or by its developmental code name, SQ-15102) is a synthetic glucocorticoid corticosteroid that was developed but never commercially marketed.[1] As a member of the corticosteroid family, it was designed to exert anti-inflammatory effects. This document provides a technical overview of **Amcinafal**, summarizing its chemical structure, physicochemical properties, and its classification within the broader context of steroidal anti-inflammatory agents. Due to its status as an unmarketed compound, publicly available data on detailed experimental protocols and specific biological pathways are limited.

Chemical Identity and Structure

Amcinafal is chemically designated as 9 α -Fluoro-11 β ,16 α ,17 α ,21-tetrahydroxypregna-1,4-diene-3,20-dione cyclic 16,17-acetal with 3-pentanone.[1] Its structure is derived from the pregnane steroid nucleus, characteristic of glucocorticoids.

The IUPAC name for **Amcinafal** is (4aS,4bR,5S,6aS,6bS,9aR,10aS,10bS)-8,8-Diethyl-4b-fluoro-6b-glycoloyl-5-hydroxy-4a,6a-dimethyl-4a,4b,5,6,6a,6b,9a,10,10a,10b,11,12-dodecahydro-2H-naphtho[2',1':4,5]indeno[1,2-d][1][2]dioxol-2-one.[1]

Chemical Structure:

Physicochemical Properties

The following table summarizes the key quantitative data available for **Amcinafal**.

Property	Value	Reference
Molecular Formula	C26H35FO6	
Molar Mass	462.558 g·mol ⁻¹	
CAS Number	3924-70-7	
Charge	0	
Stereocenter Count	8	
Defined Stereocenters	8/8	
E/Z Centers	0	

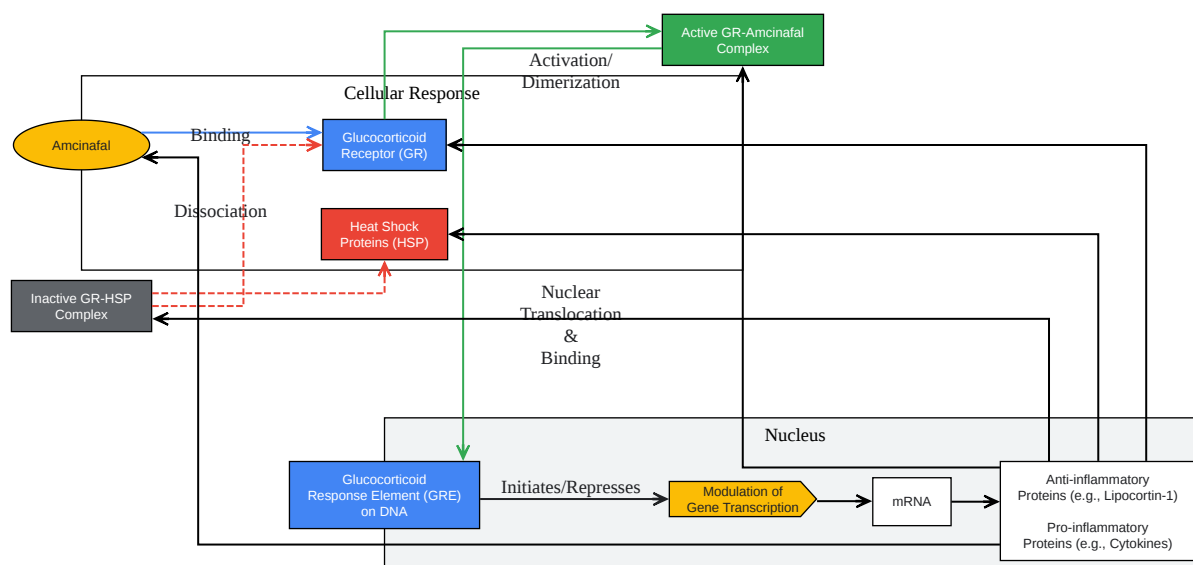
Experimental Protocols

Detailed experimental protocols for the synthesis, purification, or analysis of **Amcinafal** are not readily available in the public domain. This is a common characteristic of pharmaceutical compounds that do not proceed to market. General synthetic strategies for fluorinated corticosteroids would likely involve multi-step processes starting from a suitable steroid precursor, with key steps including microbial hydroxylation and stereoselective fluorination. Analytical methods would typically involve techniques such as High-Performance Liquid Chromatography (HPLC) for purity assessment and Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) for structural elucidation.

Biological Context and Presumed Mechanism of Action

As a glucocorticoid, **Amcinafal** is classified as a steroidal anti-inflammatory agent. The mechanism of action for this class of drugs is well-established and involves the modulation of gene expression through interaction with the glucocorticoid receptor (GR). Although specific signaling pathway data for **Amcinafal** is unavailable, its action can be logically inferred from its structural class.

The diagram below illustrates the general signaling pathway for a glucocorticoid, which would be the presumed mechanism for **Amcinafal**.



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Caption: Presumed signaling pathway of **Amcinafal** as a glucocorticoid.

The diagram illustrates the logical flow from **Amcinafal** binding to the glucocorticoid receptor, leading to the modulation of gene transcription and the subsequent anti-inflammatory cellular response.

Conclusion

Amcinafal is a synthetic corticosteroid whose development did not proceed to market. Its chemical structure and physicochemical properties are well-documented. While specific experimental data for **Amcinafal** is scarce, its classification as a glucocorticoid allows for a clear inference of its intended biological function and mechanism of action, which would be consistent with other drugs in its class. This technical overview provides a consolidated source of the available information on **Amcinafal** for research and drug development professionals.

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References

- 1. Amcinafal - Wikipedia [en.wikipedia.org]
- 2. GSRS [precision.fda.gov]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com